

Commercial Kits for Urinary PGE-M

Quantification: Application Notes and Protocols

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Compound of Interest

Compound Name: PGE-M

Cat. No.: B1217029

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantification of urinary Prostaglandin E Metabolite (**PGE-M**), a key biomarker for systemic Prostaglandin E2 (PGE2) production. Accurate measurement of urinary **PGE-M** is crucial in various research areas, including inflammation, oncology, and pharmacology, aiding in the understanding of disease pathogenesis and the development of novel therapeutics.

Introduction to Urinary PGE-M as a Biomarker

Prostaglandin E2 (PGE2) is a potent lipid mediator involved in a wide array of physiological and pathological processes, including inflammation, pain, fever, and cancer.[1] However, PGE2 is unstable and rapidly metabolized in vivo, making its direct measurement in biological fluids challenging. The major urinary metabolite of PGE2, 11 α -hydroxy-9,15-dioxo-2,3,4,5-tetranorpropane-1,20-dioic acid (**PGE-M**), is stable and its concentration in urine correlates well with systemic PGE2 production.[2] Therefore, quantifying urinary **PGE-M** serves as a reliable method to assess endogenous PGE2 levels.

Elevated urinary **PGE-M** levels have been associated with various conditions, including colorectal, gastric, and breast cancer, as well as Crohn's disease, highlighting its potential as a diagnostic and prognostic biomarker.[2] In drug development, particularly for anti-inflammatory agents and COX inhibitors, monitoring urinary **PGE-M** levels can provide valuable insights into target engagement and pharmacodynamic effects.

Overview of Commercial ELISA Kits

Several commercial enzyme-linked immunosorbent assay (ELISA) kits are available for the quantification of urinary **PGE-M** or its precursor, PGE2. These kits are typically based on a competitive immunoassay format. In this format, **PGE-M** in the sample competes with a fixed amount of labeled **PGE-M** (e.g., conjugated to an enzyme) for a limited number of binding sites on a specific antibody. The amount of labeled **PGE-M** bound to the antibody is inversely proportional to the concentration of **PGE-M** in the sample.

This document focuses on the following commercially available kits:

- Cayman Chemical Prostaglandin E Metabolite ELISA Kit
- Arbor Assays DetectX® Prostaglandin E2 Multi-Format ELISA Kit
- R&D Systems® Prostaglandin E2 Parameter Assay Kit
- Invitrogen™ Human Prostaglandin E2 ELISA Kit

Quantitative Data Summary

The following tables summarize the key performance characteristics of the selected commercial ELISA kits and provide an overview of typical urinary **PGE-M** concentrations reported in the literature.

Table 1: Comparison of Commercial ELISA Kits for Urinary **PGE-M**/PGE2 Quantification

Feature	Cayman Chemical Prostaglandin E Metabolite ELISA Kit	Arbor Assays DetectX® PGE2 Multi- Format ELISA Kit	R&D Systems® PGE2 Parameter Assay Kit	Invitrogen™ Human PGE2 ELISA Kit
Catalog Number	514531[3]	K051-H1/H5[4]	KGE004B	KHL1701
Assay Principle	Competitive ELISA	Competitive ELISA	Competitive ELISA	Competitive ELISA
Sample Type	Urine, Plasma, Serum	Urine, Saliva, Serum, Plasma, Tissue Culture Media	Urine, Cell Culture Supernates, Serum, Plasma	Urine, Plasma, Supernatant
Assay Range	0.39 - 50 pg/mL	2 - 1,000 pg/mL	39.0 - 2,500 pg/mL	31.3 - 4,000 pg/mL
Sensitivity	2 pg/mL (80% B/B0)	3.07 pg/mL	41.4 pg/mL	Not explicitly stated
Incubation Time	18 hours	2.5 hours or Overnight	3.5 hours or 16- 20 hours	3 hours 30 minutes

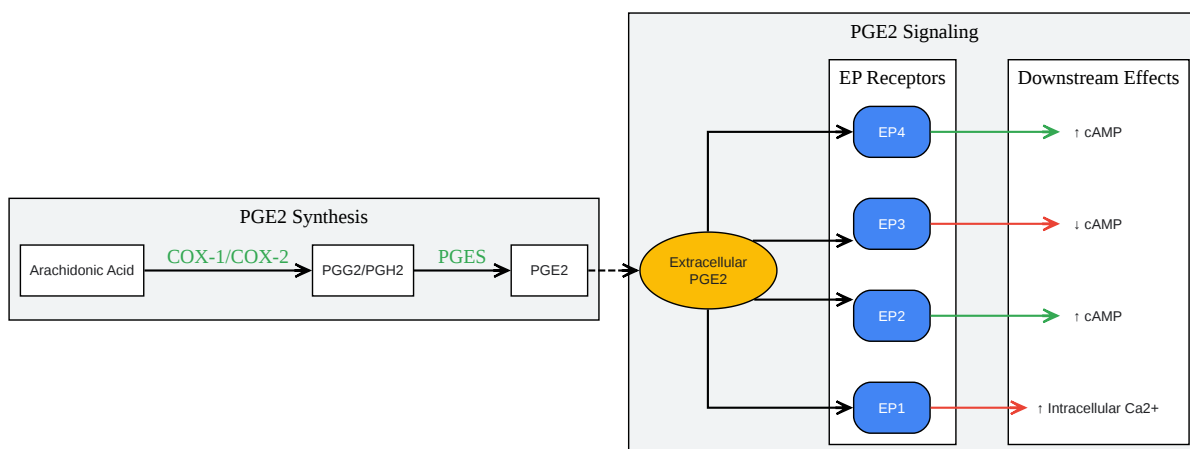
Table 2: Reported Urinary **PGE-M** Concentrations in Human Studies

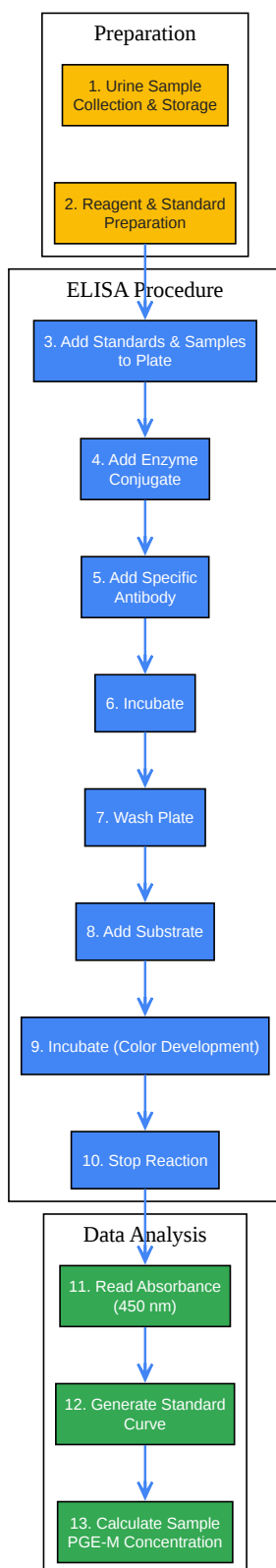
Population	Condition	Mean/Median PGE-M Level (ng/mg Creatinine)	Method	Reference
Healthy Controls	-	4.23 (0.86–62.6)	Mass Spectrometry	
Breast Cancer	Metastatic Disease	5.47 (0.68–43.4)	Mass Spectrometry	
Colorectal Neoplasia	Large Adenomas (>1 cm)	18.85 (11.9-25.6)	Mass Spectrometry	
Colorectal Neoplasia	Colorectal Cancer (CRC)	14.65 (5.94-92.1)	Mass Spectrometry	
Healthy Volunteers	Healthy Men	8.59 (5.67-22.3)	Mass Spectrometry	
Healthy Volunteers	Healthy Women	4.25 (2.35-6.03)	Mass Spectrometry	

Signaling Pathway and Experimental Workflow

Prostaglandin E2 (PGE2) Synthesis and Signaling Pathway

PGE2 is synthesized from arachidonic acid through the sequential action of cyclooxygenase (COX) enzymes (COX-1 and COX-2) and prostaglandin E synthases (PGES). Once synthesized, PGE2 is released from the cell and exerts its biological effects by binding to four distinct G-protein coupled receptors: EP1, EP2, EP3, and EP4. These receptors are coupled to different intracellular signaling pathways, leading to a wide range of cellular responses.





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References

- 1. Human Prostaglandin E2 ELISA Kit (KHL1701) - Invitrogen [thermofisher.com]
- 2. caymanchem.com [caymanchem.com]
- 3. arborassays.com [arborassays.com]
- 4. resources.rndsystems.com [resources.rndsystems.com]
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